

Technical Guide: Isopropyl 2-hydroxy-4-methylpentanoate (CAS: 156276-25-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Isopropyl 2-hydroxy-4-methylpentanoate
Cat. No.:	B125341

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information for **Isopropyl 2-hydroxy-4-methylpentanoate**. Comprehensive experimental data, particularly regarding biological activity and detailed protocols, is limited in the public domain.

Chemical Identity and Properties

Isopropyl 2-hydroxy-4-methylpentanoate, also known as Isopropyl DL-Leucate, is a chemical compound with the CAS number 156276-25-4. It is the isopropyl ester of 2-hydroxy-4-methylpentanoic acid.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	156276-25-4	[1] [2] [3] [4] [5] [6]
Molecular Formula	C9H18O3	[1] [2] [5]
Molecular Weight	174.24 g/mol	[1] [5]
Physical Form	Liquid (at 20°C)	[1]
Density	0.94 g/cm³	[1] [4]
Boiling Point	206.3°C at 760 mmHg	[4]
Flash Point	77°C	[4]
Refractive Index	1.4200 to 1.4240	[4]
Purity (typical)	>95% (GC)	[1]
SMILES	<chem>O=C(C(CC(C)C)O)OC(C)C</chem>	[3] [4] [5]
InChIKey	VQIAGTIGPQKFBY- UHFFFAOYSA-N	[4]

Table 2: Computed Properties

Property	Value	Source(s)
XlogP (Hydrophobicity)	2	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	5	[4]
Topological Polar Surface Area	46.5 Å²	[4]
Complexity	141	[4]

Synthesis and Manufacturing

Detailed, step-by-step experimental protocols for the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** are not readily available in the public scientific literature. However, a general synthetic approach can be inferred from standard organic chemistry principles, likely involving the esterification of 2-hydroxy-4-methylpentanoic acid (DL-leucic acid) with isopropanol.

A related synthesis for the chiral molecule, isopropyl (R)-2-hydroxy-4-methyl-4-pentenoate, involves the use of an (R)-binaphthol-dichlorotitanium complex.^[7] This suggests that stereospecific syntheses could be developed for the target compound.

Analytical Methods

While specific analytical methods for this compound are not published in detail, suppliers indicate the availability of analytical data such as NMR, HPLC, LC-MS, and UPLC for their products.^[3] Gas Chromatography (GC) is also used to determine purity.^[1]

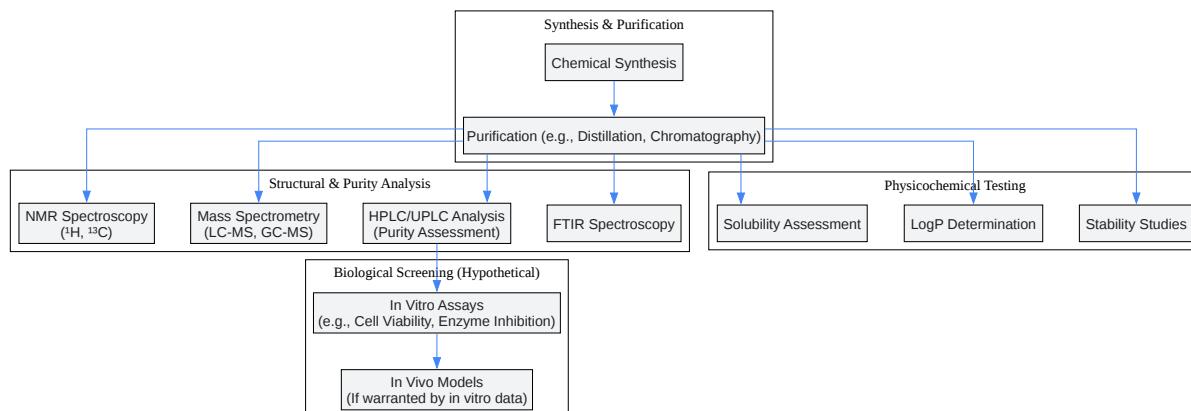
Biological Activity and Signaling Pathways

There is currently no publicly available research detailing the biological activity or associated signaling pathways of **Isopropyl 2-hydroxy-4-methylpentanoate**.

It is important to distinguish this compound from the structurally similar but distinct molecule, 2-hydroxy-4-(methylthio)butanoic acid isopropyl ester (HMBi). HMBi is a methionine analog that has been studied for its effects on the rumen microbiome and growth performance in cattle.^[8] ^[9]^[10]^[11] The presence of a methylthio group in HMBi significantly alters its chemical properties and biological function compared to **Isopropyl 2-hydroxy-4-methylpentanoate**. Therefore, the biological data for HMBi should not be extrapolated to the compound of interest.

Experimental Workflows

As no specific experimental protocols involving **Isopropyl 2-hydroxy-4-methylpentanoate** were found, a generalized workflow for the characterization of a novel chemical entity is provided below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis, purification, characterization, and screening of a chemical compound.

Safety Information

According to available safety data, **Isopropyl 2-hydroxy-4-methylpentanoate** is classified as a combustible liquid.[\[1\]](#)[\[4\]](#)

Table 3: GHS Hazard Information

Code	Description	Source(s)
H227	Combustible liquid	[1] [4]

Precautionary Statements: P210, P280, P370+P378, P403+P235, P501.[\[1\]](#)[\[4\]](#)

This product is intended for research and development use only and should be handled by technically qualified individuals.[\[1\]](#)

Conclusion

Isopropyl 2-hydroxy-4-methylpentanoate is a commercially available chemical with well-defined basic physical and chemical properties. However, there is a significant gap in the publicly accessible scientific literature regarding its synthesis protocols, detailed analytical methods, and, most notably, its biological activity and potential applications in drug development or other scientific fields. Further research is required to elucidate these aspects of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 156276-25-4 Isopropyl DL-Leucate AKSci 4913AD [aksci.com]
- 2. Isopropyl 2-hydroxy-4-methylpentanoate | C9H18O3 | CID 11332767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 156276-25-4|Isopropyl 2-hydroxy-4-methylpentanoate|BLDpharm [bldpharm.com]
- 4. CAS No.156276-25-4 | Isopropyl 2-Hydroxy-4-methylpentanoate | chem960.com [chem960.com]
- 5. Isopropyl 2-hydroxy-4-methylpentanoate - Aliphatic Hydrocarbon - Crysdot [crysdotllc.com]
- 6. combi-blocks.com [combi-blocks.com]

- 7. prepchem.com [prepchem.com]
- 8. 2-Hydroxy-4-(Methylthio) Butanoic Acid Isopropyl Ester Supplementation Altered Ruminal and Cecal Bacterial Composition and Improved Growth Performance of Finishing Beef Cattle - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Assessing the ruminal action of the isopropyl ester of 2-hydroxy-4-(methylthio) butanoic acid in continuous and batch cultures of mixed ruminal microbes | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Isopropyl 2-hydroxy-4-methylpentanoate (CAS: 156276-25-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125341#isopropyl-2-hydroxy-4-methylpentanoate-cas-number-156276-25-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com